

A Comparative Guide to USP and EP Specifications for Pregabalin Impurities

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Compound of Interest

Compound Name: (S)-3-(methoxycarbonyl)-5-methylhexanoic acid

CAS No.: 213270-36-1

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For Researchers, Scientists, and Drug Development Professionals

In the global pharmaceutical landscape, adherence to pharmacopeial standards is paramount for ensuring the quality, safety, and efficacy of drug substances. For a widely used active pharmaceutical ingredient (API) like Pregabalin, understanding the nuances between different pharmacopeias, primarily the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP), is critical for seamless drug development and international market access. This guide provides an in-depth, objective comparison of the USP and EP specifications for Pregabalin-related compound impurities, supported by technical data and procedural insights.

Introduction: The Importance of Impurity Profiling

Pregabalin, chemically (S)-3-(aminomethyl)-5-methylhexanoic acid, is an anticonvulsant and anxiolytic drug.^{[1][2]} Impurities in the final drug substance can originate from various sources, including starting materials, synthetic intermediates, degradation products, or reagents used in the manufacturing process.^{[3][4]} These impurities, even in trace amounts, can impact the

drug's safety and efficacy. Therefore, regulatory bodies like the USP and the European Directorate for the Quality of Medicines & HealthCare (EDQM), which publishes the EP, establish stringent limits and analytical procedures for their control.^{[3][5]}

At a Glance: Key Differences in USP and EP Approaches

While both pharmacopeias aim for the highest drug quality, their approaches to defining, identifying, and limiting impurities in Pregabalin exhibit notable differences. The USP often refers to impurities as "Related Compounds," while the EP uses the term "Impurities." The specific named impurities, their acceptance criteria, and the analytical methodologies prescribed can vary, posing a challenge for manufacturers aiming for global compliance.

A significant point of divergence lies in the specified impurities. For instance, a compound identified as an impurity in one pharmacopeia may not be explicitly listed in the other, or it may have a different designation. An example is the enantiomeric impurity of Pregabalin, (R)-3-(aminomethyl)-5-methylhexanoic acid, which is designated as Pregabalin Related Compound A in the USP and as Pregabalin Impurity B in the EP.^{[6][7][8]}

Specified Impurities: A Head-to-Head Comparison

The control of specified impurities—those that are identified and individually limited—is a cornerstone of both monographs. Below is a comparative table summarizing the key specified impurities for Pregabalin in the USP and EP. It's important to note that accessing the most current monographs is crucial as they are subject to revision.

Impurity Name/Designation	USP Designation	EP Designation	Typical Acceptance Criterion (Limit)
(R)-3-(Aminomethyl)-5-methylhexanoic acid	Related Compound A[6][9]	Impurity B	Varies; often stringently controlled due to being the enantiomer.
4-Isobutylpyrrolidin-2-one (Lactam)	Related Compound C[10]	Impurity A[11][12]	Typically $\leq 0.15\%$
3-Isobutylglutaric Acid	Specified Impurity	Impurity G (Diacid)[4]	Typically $\leq 0.15\%$
Mandelic Acid	Specified Impurity	Impurity C[13][14]	Typically $\leq 0.1\%$
(S)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid	Specified Impurity	-	Not always individually specified
Unknown Impurities	Any individual unknown	Any other impurity	Typically $\leq 0.10\%$
Total Impurities	Total Impurities	Total of other impurities	Typically $\leq 0.8\%$ [15]

Disclaimer: The limits provided are typical and may vary. Always consult the current, official pharmacopeial monographs for definitive acceptance criteria.

Expert Insight: The variation in named impurities often reflects the different synthetic routes of Pregabalin that were prevalent or considered by each pharmacopeial committee at the time of monograph development. For example, the lactam impurity (USP Related Compound C / EP Impurity A) is a common process-related impurity.[16] The inclusion of Mandelic Acid as a specified impurity in the EP monograph likely relates to a specific, widely-used chiral resolution step in some manufacturing processes.[13]

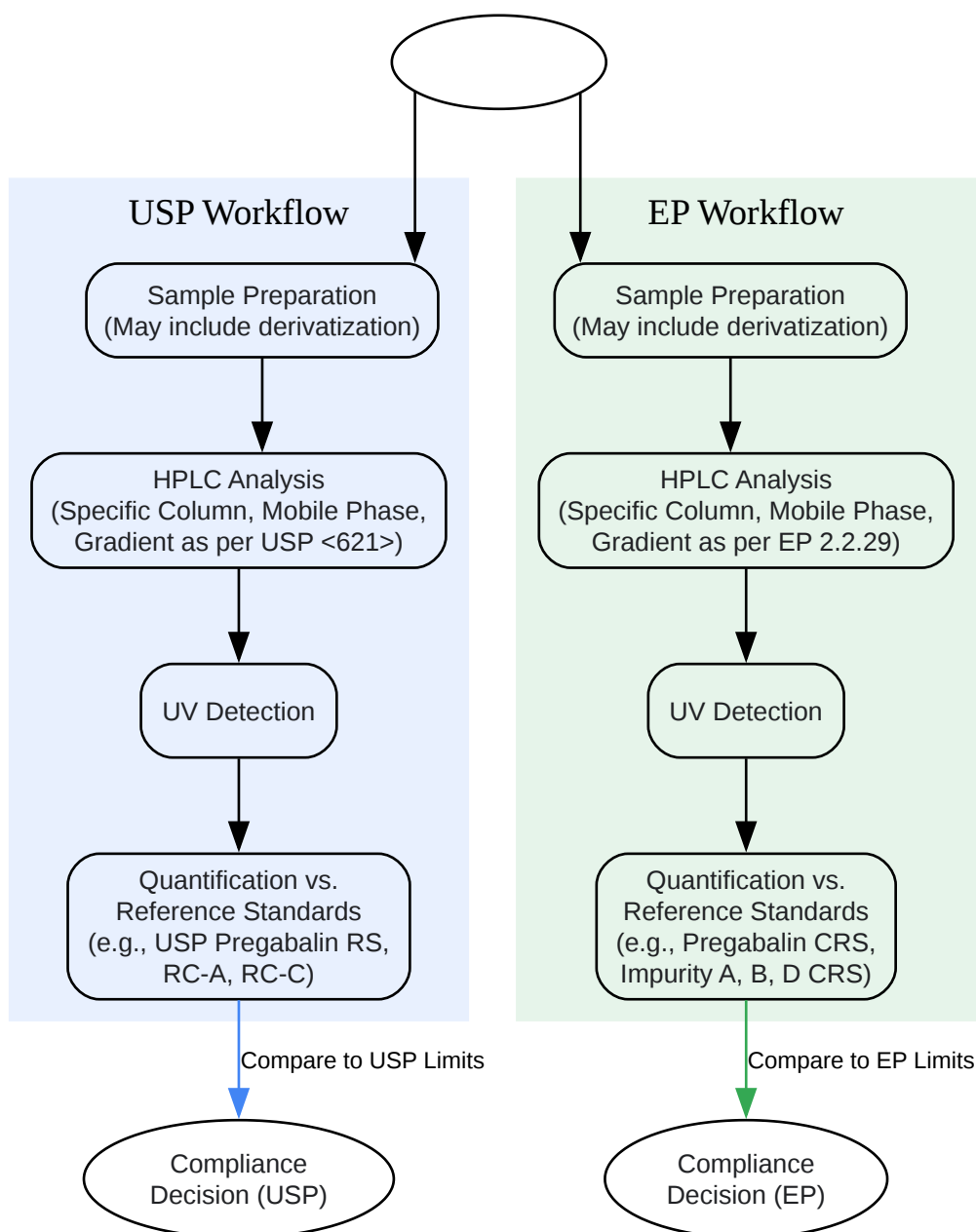
Analytical Methodologies: A Tale of Two Approaches

Both the USP and EP rely on High-Performance Liquid Chromatography (HPLC) for the separation and quantification of related compounds.[17][18] However, the specific

chromatographic conditions often differ, which is a critical consideration for any quality control laboratory.

Because Pregabalin lacks a strong UV chromophore, its analysis presents a challenge. The USP and EP monographs address this through different analytical strategies, often involving pre-column derivatization to make the impurities detectable by a UV detector.[2][19]

Below is a conceptual workflow comparing the general analytical process.



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Caption: Comparative analytical workflows for Pregabalin impurities under USP and EP guidelines.

Comparative HPLC Parameters (Illustrative)

Parameter	USP Approach (Example)	EP Approach (Example)
Column	L1 packing (e.g., C18), 4.6-mm × 25-cm; 5-μm[20]	L1 packing (e.g., C18), dimensions may vary
Mobile Phase	Gradient elution with a buffer (e.g., phosphate) and organic modifiers (e.g., methanol, acetonitrile).[20]	Often involves a different buffer system and gradient profile.
Flow Rate	Typically 1.0 - 2.0 mL/min.[8]	Typically around 0.8 - 1.5 mL/min.[3]
Detection	UV at ~205-210 nm.[3][20]	UV at ~210 nm.
System Suitability	Resolution between Pregabalin and key related compounds (e.g., RC-A), tailing factor, and RSD are defined.[8]	Resolution between key peaks, signal-to-noise ratio, and other parameters are specified.

Causality Behind Method Choices: The choice of a specific column, mobile phase pH, and gradient profile is meticulously designed to achieve adequate resolution between the main Pregabalin peak and all specified and potential unspecified impurities. For example, a phosphate buffer is often used to control the pH, which in turn controls the ionization state of the acidic and basic functional groups in Pregabalin and its impurities, thereby influencing their retention on a reverse-phase column.[3]

Experimental Protocol: A Practical Example (USP-based)

This section provides a detailed, step-by-step methodology for the determination of related compounds in Pregabalin, based on principles outlined in USP monographs.

Objective: To quantify Pregabalin Related Compound A and other impurities in a Pregabalin drug substance sample.

Materials:

- Pregabalin API sample
- USP Pregabalin RS (Reference Standard)
- USP Pregabalin Related Compound A RS
- HPLC-grade Acetonitrile, Methanol, Water
- Dibasic Ammonium Phosphate, Phosphoric Acid
- Class A volumetric glassware, HPLC vials

Instrumentation:

- HPLC system with a UV detector
- Analytical balance
- pH meter

Chromatographic Conditions (Illustrative):

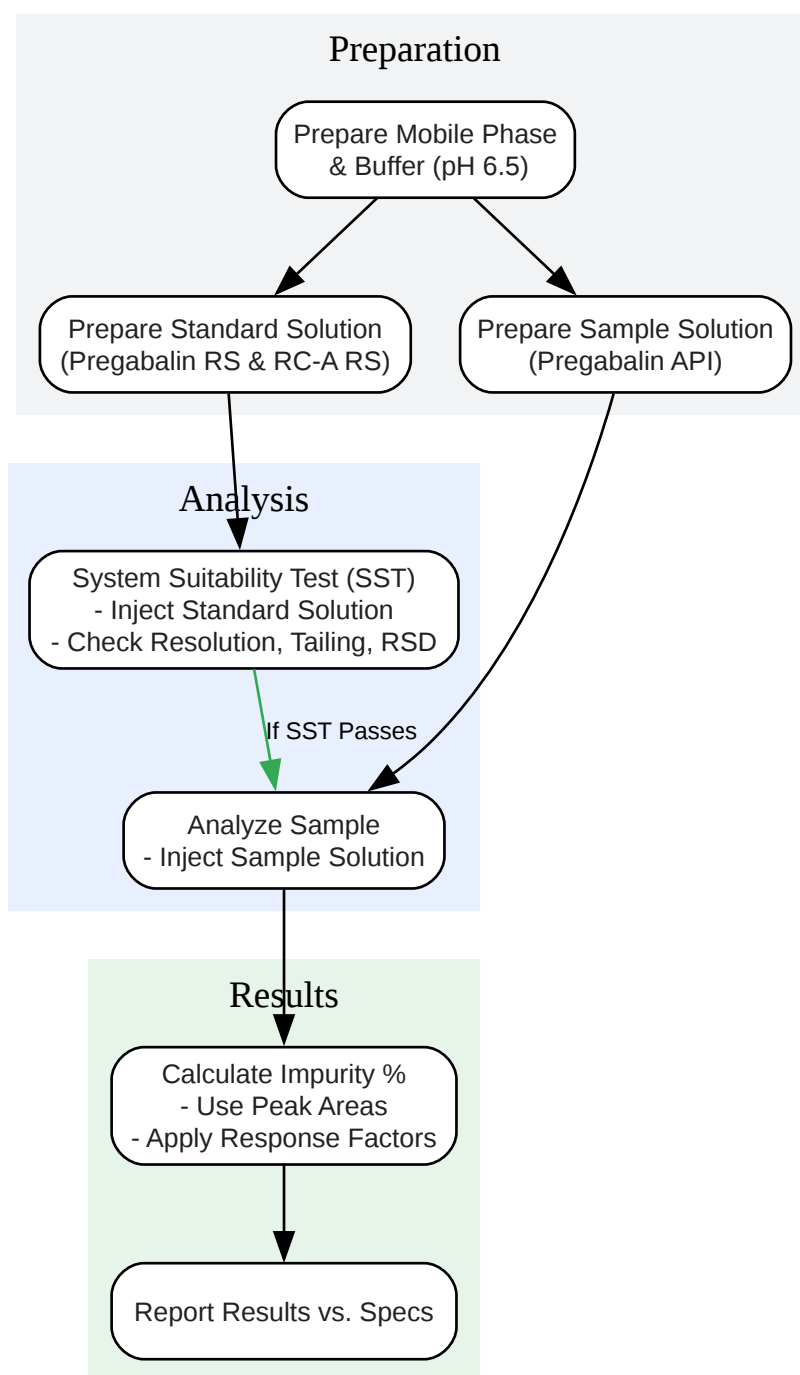
- Column: C18, 4.6 mm x 250 mm, 5 μ m packing (L1)
- Mobile Phase A: 0.04 M Dibasic Ammonium Phosphate, pH adjusted to 6.5 with Phosphoric Acid
- Mobile Phase B: Acetonitrile/Methanol (90:10)
- Gradient: (Time, %B): 0 min, 2%; 5 min, 2%; 16 min, 20%; 33 min, 20%; 34 min, 2%; 45 min, 2%
- Flow Rate: 1.0 mL/min

- Detector: UV at 205 nm
- Injection Volume: 20 μ L
- Column Temperature: 35°C

Procedure:

- Buffer Preparation: Dissolve the calculated amount of Dibasic Ammonium Phosphate in HPLC-grade water to make a 0.04 M solution. Adjust the pH to 6.5 using diluted Phosphoric Acid.
- Standard Solution Preparation:
 - Accurately weigh about 10 mg of USP Pregabalin RS and 10 mg of USP Pregabalin Related Compound A RS into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with Mobile Phase A. This serves as a stock solution.
 - Further dilute this stock solution to achieve a final concentration suitable for system suitability checks (e.g., resolution).
- Sample Solution Preparation:
 - Accurately weigh about 100 mg of the Pregabalin API sample into a 10 mL volumetric flask.
 - Dissolve and dilute to volume with Mobile Phase A.
- System Suitability:
 - Inject the Standard Solution.
 - Verify that the system meets the monograph's requirements:
 - Resolution: The resolution between the Pregabalin and Related Compound A peaks must be NLT (Not Less Than) 2.0.

- Tailing Factor: The tailing factor for the Pregabalin peak must be NMT (Not More Than) 1.5.
- Relative Standard Deviation (RSD): The RSD for replicate injections of the Pregabalin peak must be NMT 2.0%.
- Analysis:
 - Once system suitability is established, inject the Sample Solution.
 - Identify the peaks of known impurities based on their retention times relative to the reference standards.
 - Integrate all peaks, disregarding any peaks from the blank.
- Calculations:
 - Calculate the percentage of each impurity using the peak area responses and the concentrations of the standards, applying appropriate relative response factors if specified in the monograph.



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Caption: Experimental workflow for HPLC analysis of Pregabalin impurities.

Conclusion: Navigating the Pharmacopeial Landscape

For drug developers and quality control scientists, a thorough understanding of the differences between USP and EP specifications for Pregabalin impurities is not merely academic—it is a regulatory necessity. While both pharmacopeias ensure high standards, their differing specified impurities and analytical methods require careful consideration. A company wishing to market its product in both Europe and the United States must develop a robust analytical strategy that can either satisfy both monographs simultaneously (a "harmonized" method) or involves running two distinct methods. This comparative guide serves as a foundational tool for navigating this complex but critical aspect of pharmaceutical quality assurance.

References

- SynThink. (n.d.). Pregabalin EP Impurities & USP Related Compounds. Retrieved from SynThink website.[\[21\]](#)
- USP Store. (n.d.). Pregabalin Related Compound A (25 mg) ((R)-3-(Aminomethyl)-5-methylhexanoic acid). Retrieved from USP Store website.[\[6\]](#)
- Sigma-Aldrich. (n.d.). Pregabalin impurity D EP Reference Standard. Retrieved from Sigma-Aldrich website.
- Sigma-Aldrich. (n.d.). Pregabalin Related Compound A USP Reference Standard. Retrieved from Sigma-Aldrich website.[\[9\]](#)
- Sigma-Aldrich. (n.d.). Pregabalin Related Compound C USP Reference Standard. Retrieved from Sigma-Aldrich website.
- CymitQuimica. (n.d.). PREGABALIN IMPURITY A CRS. Retrieved from CymitQuimica website.[\[11\]](#)
- Scribd. (n.d.). Pregabalin. Retrieved from Scribd website.[\[15\]](#)
- LGC Standards. (n.d.). Pregabalin impurity A CRS. Retrieved from LGC Standards website.[\[22\]](#)
- Clinivex. (n.d.). Pregabalin EP Impurity B (Pregabalin USP Related Compound A, (R)-Pregabalin). Retrieved from Clinivex website.[\[7\]](#)

- Khushbu Chemicals. (n.d.). Pregabalin Usp Related Compound Powder Exporter, Supplier from Mumbai. Retrieved from Khushbu Chemicals website.[23]
- Sigma-Aldrich. (n.d.). Pregabalin EP Reference Standard. Retrieved from Sigma-Aldrich website.
- USP-NF. (n.d.). Pregabalin. Retrieved from USP-NF website.[24]
- Schipperges, S. (2024, October 15). USP assay & enantiomeric purity of Pregabalin using Agilent 1260 Infinity II Prime LC. Agilent Technologies, Inc.[8]
- Pharmaffiliates. (n.d.). Pregabalin-impurities. Retrieved from Pharmaffiliates website.[25]
- Reddy, G. S., et al. (2015). Cost-Effective Isolation of a Process Impurity of Pregabalin. PMC.[3]
- GLP Pharma Standards. (n.d.). Pregabalin USP Related Compound A | CAS No- 148553-51-9. Retrieved from GLP Pharma Standards website.[26]
- Apotex Inc. (2017, April 27). Pregabalin capsules - PRODUCT MONOGRAPH.[1]
- Veeprho. (n.d.). Pregabalin EP Impurity C | CAS 90-64-2. Retrieved from Veeprho website. [13]
- U.S. Food and Drug Administration. (n.d.). Guidance for Industry - ANDAs: Impurities in Drug. Retrieved from Regulations.gov.[5]
- USP Store. (n.d.). Pregabalin Related Compound C (25 mg) (COLD SHIPMENT REQUIRED) (4-Isobutylpyrrolidin-2-one). Retrieved from USP Store website.[10]
- European Pharmacopoeia. (n.d.). 5.10. CONTROL OF IMPURITIES IN SUBSTANCES FOR PHARMACEUTICAL USE. Retrieved from EDQM website.[27]
- The Pharmaceutical and Chemical Journal. (2025). Synthesis and Characterization of Pregabalin Impurity. The Pharmaceutical and Chemical Journal, 12(4), 208-215.[4]
- PerkinElmer, Inc. (2022, April 26). USP-Compliant HPLC Analysis of Pregabalin. LCGC International.[28]

- Axios Research. (n.d.). Pregabalin EP Impurity C - CAS - 90-64-2. Retrieved from Axios Research website.[14]
- Scribd. (n.d.). Pregabalin | PDF | Chromatography | Chemistry. Retrieved from Scribd website.[15][20]
- Sripathi, S., et al. (2010). Synthesis and characterization of impurities of an anticonvulsant drug, Pregabalin. ARKIVOC, 2010(x), 266-275.[29]
- Academia.edu. (n.d.). RP-HPLC Determination of Related substances of Pregabalin in bulk and pharmaceutical dosage form. Retrieved from Academia.edu.[17]
- Al-Zoman, N. Z., et al. (2014). Development and Validation of HPLC Method for the Determination of Pregabalin in Capsules. PMC.[18]
- EDQM, Council of Europe. (2019). Impurity Control in the European Pharmacopoeia.[30]
- Turkish Online Journal of Qualitative Inquiry. (n.d.). Establishing Acceptance Criteria for Approved Impurities in Drug Manufacturing.[31]
- U.S. Food and Drug Administration. (2021, February 2). Establishing Impurity Acceptance Criteria as Part of Specs for DMFs Based on Clinical Relevance. YouTube.[32]
- Sourì, E., et al. (2013). HPLC Determination of Pregabalin in Bulk and Pharmaceutical Dosage Forms After Derivatization with 1-Fluoro-2,4-dinitrobenzene. Asian Journal of Chemistry, 25(15), 8569-8572.[2]
- Al-Qahtani, S. D., et al. (2024). Validated HPLC Methodology for Pregabalin Quantification in Human Urine Using 1-Fluoro-2,4-dinitrobenzene Derivatization. Journal of Applied Pharmaceutical Science, 14(1), 1-7.[19]
- Allmpus. (n.d.). Pregabalin USP RC C / Pregabalin USP Related Compound C / Pregabalin Lactam Impurity. Retrieved from Allmpus website.[16]
- Acanthus Research. (n.d.). Pregabalin EP Impurity A (Pregabalin USP impurity C) . Retrieved from Acanthus Research website.[12]

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Sources

- 1. pdf.hres.ca [pdf.hres.ca]
- 2. asianpubs.org [asianpubs.org]
- 3. Cost-Effective Isolation of a Process Impurity of Pregabalin - PMC [pmc.ncbi.nlm.nih.gov]
- 4. tpcj.org [tpcj.org]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. store.usp.org [store.usp.org]
- 7. theclinivex.com [theclinivex.com]
- 8. agilent.com [agilent.com]
- 9. Pregabalin Related Compound A USP Reference Standard Sigma-Aldrich [sigmaaldrich.com]
- 10. store.usp.org [store.usp.org]
- 11. PREGABALIN IMPURITY A CRS | CymitQuimica [cymitquimica.com]
- 12. Pregabalin EP Impurity A (Pregabalin USP impurity C) - Acanthus Research [acanthusresearch.com]
- 13. veeprho.com [veeprho.com]
- 14. Pregabalin EP Impurity C - CAS - 90-64-2 | Axios Research [axios-research.com]
- 15. scribd.com [scribd.com]
- 16. allmpus.com [allmpus.com]
- 17. (PDF) RP-HPLC Determination of Related substances of Pregabalin in bulk and pharmaceutical dosage form [academia.edu]
- 18. Development and Validation of HPLC Method for the Determination of Pregabalin in Capsules - PMC [pmc.ncbi.nlm.nih.gov]
- 19. seer.ufrgs.br [seer.ufrgs.br]

- [20. scribd.com \[scribd.com\]](#)
- [21. synthinkchemicals.com \[synthinkchemicals.com\]](#)
- [22. Pregabalin impurity A CRS | LGC Standards \[lgcstandards.com\]](#)
- [23. Pregabalin Usp Related Compound Powder Exporter, Supplier from Mumbai \[khushbuchchemicals.co.in\]](#)
- [24. Pregabalin \[doi.usp.org\]](#)
- [25. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [26. glppharmastandards.com \[glppharmastandards.com\]](#)
- [27. pharma.gally.ch \[pharma.gally.ch\]](#)
- [28. chromatographyonline.com \[chromatographyonline.com\]](#)
- [29. researchgate.net \[researchgate.net\]](#)
- [30. edqm.eu \[edqm.eu\]](#)
- [31. tojqi.net \[tojqi.net\]](#)
- [32. youtube.com \[youtube.com\]](#)
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